

Chitin Synthase Inhibitor 7: A Versatile Tool for Unraveling Fungal Pathogenesis

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Compound of Interest

Compound Name: Chitin synthase inhibitor 7

Cat. No.: B12406182

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Chitin, an essential structural component of the fungal cell wall, is conspicuously absent in mammals, making its biosynthetic pathway an attractive target for the development of novel antifungal therapies. Chitin synthases (CHS), the enzymes responsible for polymerizing N-acetylglucosamine (GlcNAc) into chitin chains, are critical for fungal viability, morphogenesis, and pathogenesis. Inhibition of these enzymes leads to a weakened cell wall, osmotic instability, and ultimately, fungal cell death. **Chitin Synthase Inhibitor 7 (CSI-7)**, a potent and specific inhibitor of chitin synthase, has emerged as a valuable molecular probe for dissecting the intricate processes of fungal growth, development, and virulence. This document provides detailed application notes and experimental protocols for utilizing CSI-7 and other chitin synthase inhibitors in the study of fungal pathogenesis.

Data Presentation

The following tables summarize the quantitative data for various chitin synthase inhibitors, providing a comparative overview of their efficacy against different fungal pathogens.

Table 1: In Vitro Inhibitory Activity of Chitin Synthase Inhibitors

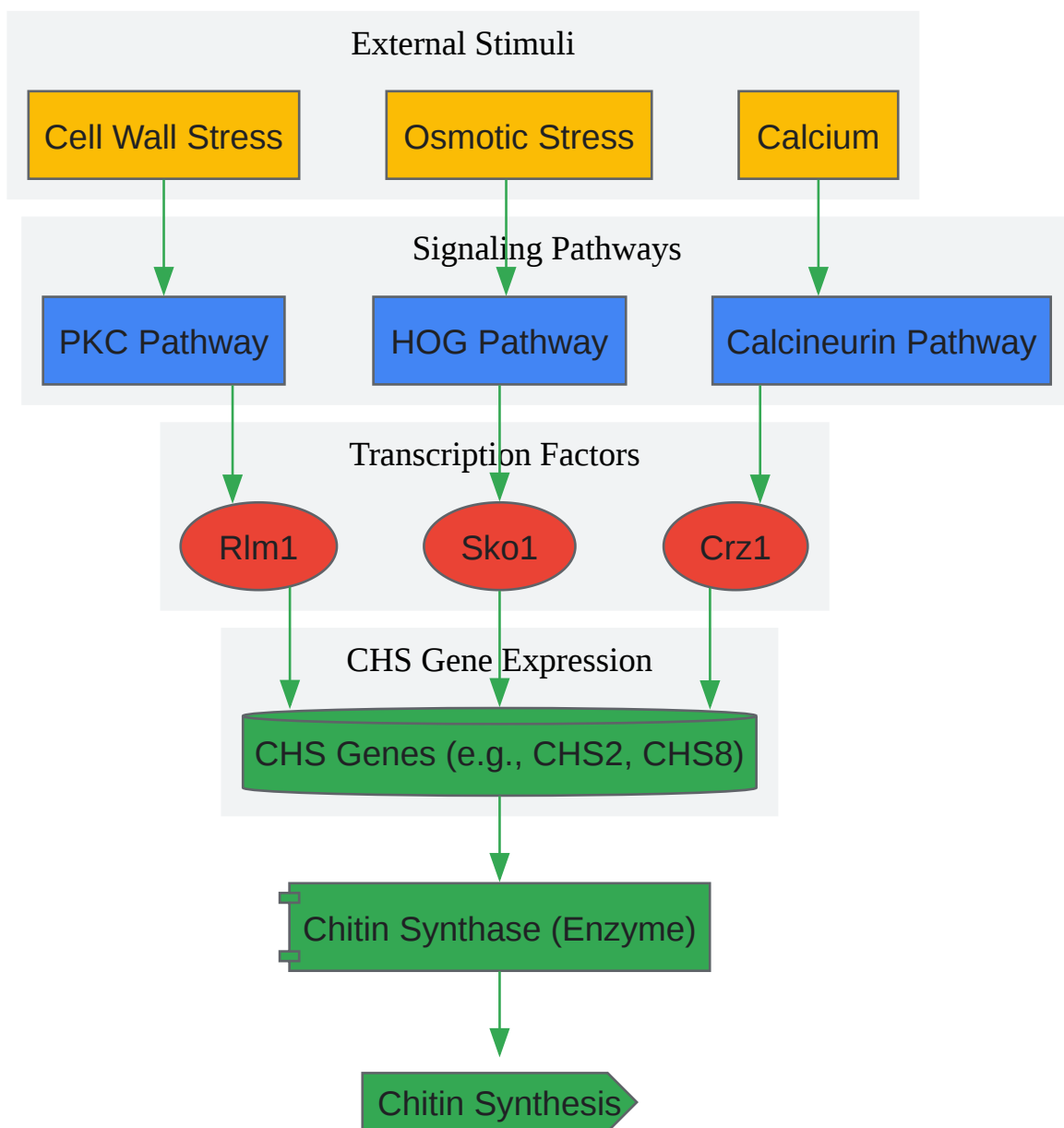
Inhibitor	Fungal Species	Assay Type	IC50 / EC50	Reference
Chitin Synthase Inhibitor 7 (compound 9c)	-	Chitin Synthase Activity	0.37 mM	[1]
Nikkomycin Z	Candida albicans (CaChs1)	Chitin Synthase Activity	15 µM	[2]
Nikkomycin Z	Candida albicans (CaChs2)	Chitin Synthase Activity	0.8 µM	[2]
Nikkomycin Z	Candida albicans (CaChs3)	Chitin Synthase Activity	13 µM	[2]
Polyoxin B	-	Chitin Synthase Activity	0.19 mM	[3]
Maleimide Compound 20	-	Chitin Synthase Activity	0.12 mM	[3]
Polyoxin D	Rhizoctonia solani	Mycelial Growth	<1.562 ppm	[4]
Polyoxin D	Botrytis cinerea	Mycelial Growth	0.59 - 5.8 ppm	[4]

Table 2: Minimum Inhibitory Concentration (MIC) of Chitin Synthase Inhibitors against Pathogenic Fungi

Inhibitor	Fungal Species	MIC	Reference
Chitin Synthase Inhibitor 7 (compound 9c)	Candida albicans	128 µg/mL	[1]
Chitin Synthase Inhibitor 7 (compound 9c)	Aspergillus flavus	256 µg/mL	[1]
Chitin Synthase Inhibitor 7 (compound 9c)	Aspergillus fumigatus	256 µg/mL	[1]
Chitin Synthase Inhibitor 7 (compound 9c)	Cryptococcus neoformans	256 µg/mL	[1]
Nikkomycin Z	Candida auris	MIC50: 2 mg/L, MIC90: 32 mg/L	[5]

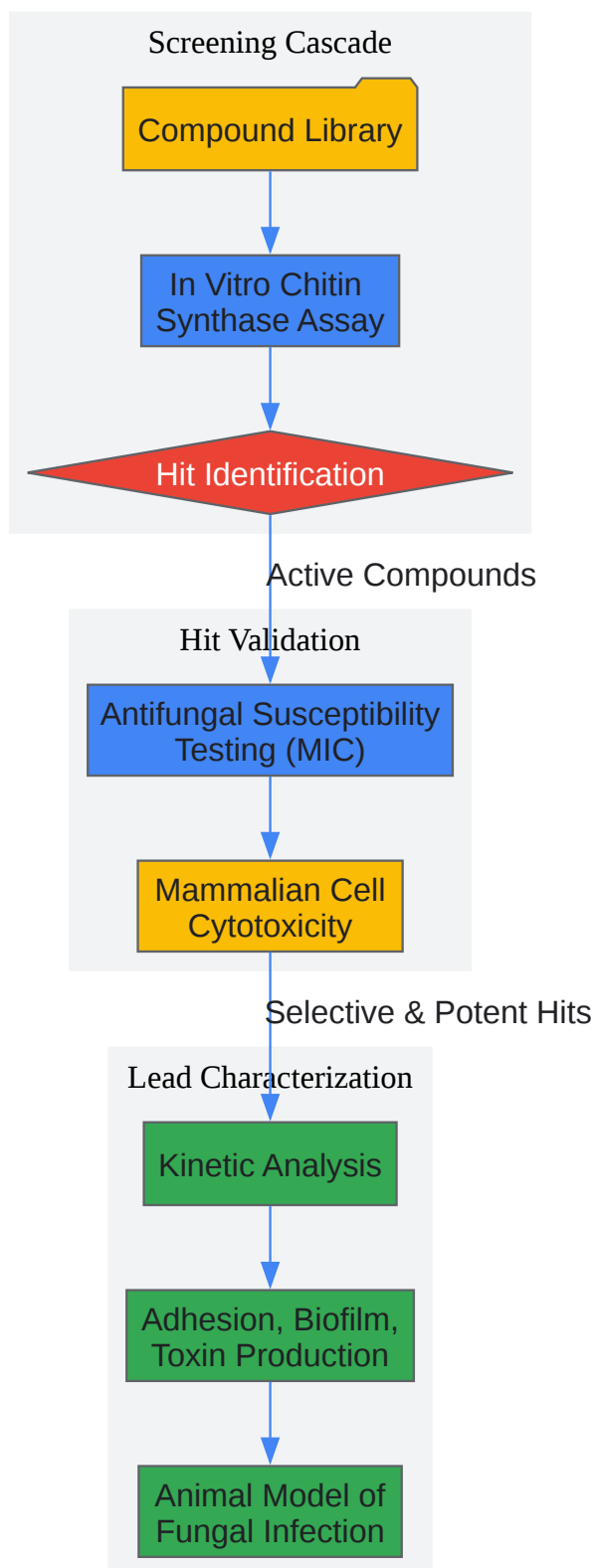
Signaling Pathways and Experimental Workflows

The following diagrams, created using the DOT language, visualize key signaling pathways involved in chitin synthesis, a general workflow for screening chitin synthase inhibitors, and the logical relationship of their mechanism of action.



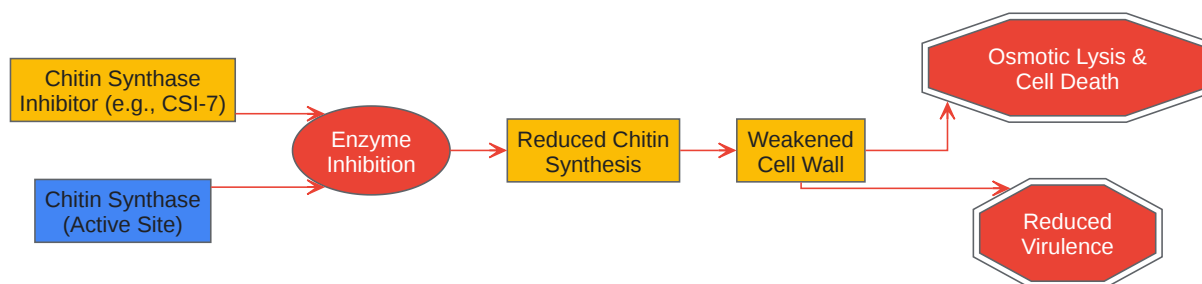
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Caption: Signaling pathways regulating chitin synthase gene expression in fungi.



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Caption: Experimental workflow for the discovery of chitin synthase inhibitors.



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- To cite this document: BenchChem. [Chitin Synthase Inhibitor 7: A Versatile Tool for Unraveling Fungal Pathogenesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12406182#chitin-synthase-inhibitor-7-as-a-tool-for-studying-fungal-pathogenesis]

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